

# 5-Fluoro-2-iodobenzoic acid safety data sheet (SDS) information

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## Compound of Interest

Compound Name: 5-Fluoro-2-iodobenzoic acid

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## A Comprehensive Safety Review of 5-Fluoro-2-iodobenzoic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the safety information for **5-Fluoro-2-iodobenzoic acid** (CAS No. 52548-63-7), a key intermediate in the synthesis of pharmaceuticals and agrochemicals.<sup>[1]</sup> The following sections summarize its physical and chemical properties, hazard classifications, handling procedures, and emergency response measures, drawing from publicly available Safety Data Sheets (SDS).

### Physicochemical Properties

**5-Fluoro-2-iodobenzoic acid** is a solid at room temperature.<sup>[2]</sup> Key quantitative properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>4</sub> FO <sub>2</sub>	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	266.01 g/mol	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
CAS Number	52548-63-7	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Melting Point	145-149 °C	<a href="#">[2]</a>
Assay	97%	<a href="#">[2]</a>

## Hazard Identification and Classification

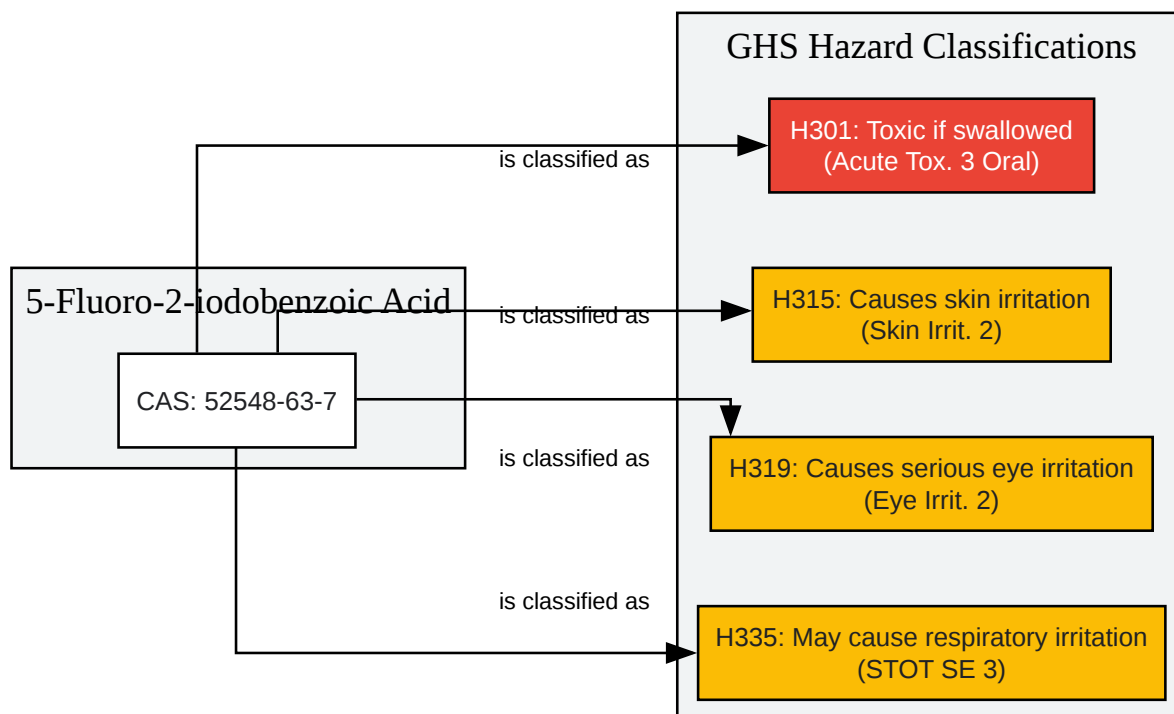
This compound is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to its toxicity if swallowed and its irritant effects on the skin, eyes, and respiratory system.[\[2\]](#)[\[3\]](#)

The GHS classification for **5-Fluoro-2-iodobenzoic acid** is as follows:

- Acute Toxicity, Oral (Category 3)[\[2\]](#)
- Skin Irritation (Category 2)[\[2\]](#)[\[3\]](#)
- Serious Eye Irritation (Category 2)[\[2\]](#)[\[3\]](#)
- Specific target organ toxicity — Single exposure (Category 3), Respiratory system[\[2\]](#)

The signal word for this chemical is "Danger".[\[2\]](#)[\[3\]](#)

The following diagram illustrates the logical flow of hazard identification based on the GHS classifications.



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#### GHS Hazard Classification Flowchart

## Safe Handling and Storage

Proper handling and storage procedures are critical to minimize exposure and ensure safety.

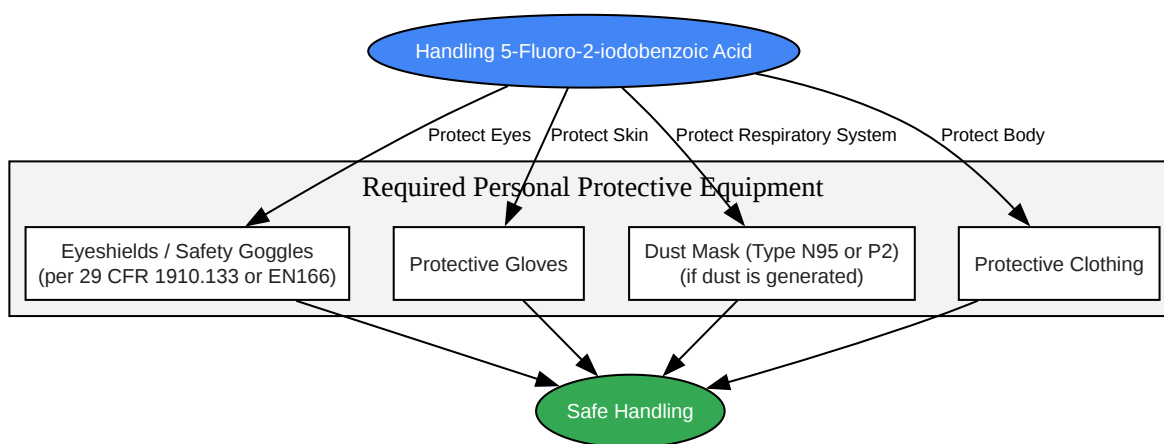
### Handling:

- Avoid contact with skin and eyes.[3]
- Avoid the formation of dust and aerosols.[3]
- Use in a well-ventilated area.[3][5]
- Wear appropriate personal protective equipment (PPE).[2][5]
- Wash hands thoroughly after handling.[5][6]

### Storage:

- Store in a cool, dry, and well-ventilated place.[3][5]
- Keep the container tightly closed.[3][5]
- Store locked up.[3][5]
- Incompatible materials include strong oxidizing agents and strong bases.[5][7]

The following diagram outlines the workflow for personal protection when handling this substance.



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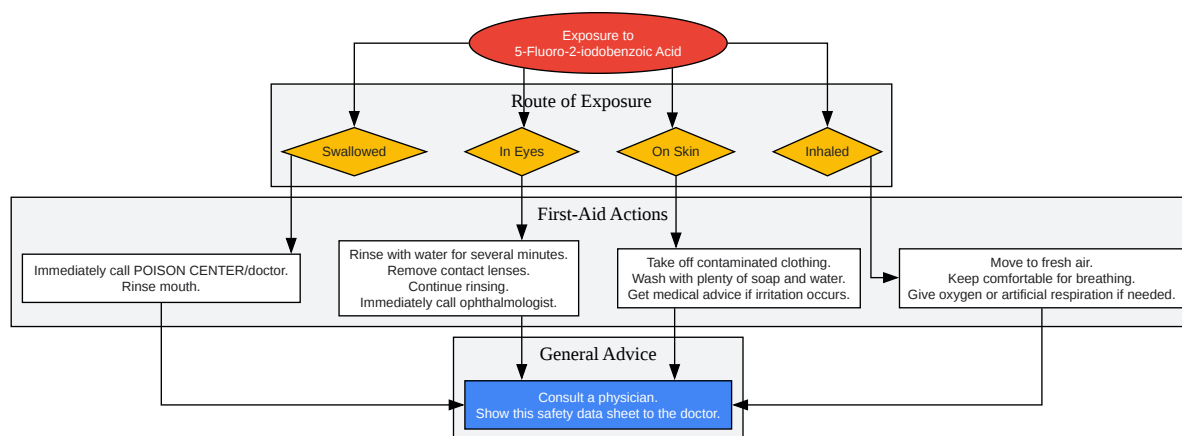
### Personal Protective Equipment Workflow

## First-Aid Measures

In case of exposure, immediate medical attention is crucial. The following table and diagram summarize the recommended first-aid procedures.

Exposure Route	First-Aid Procedure
If Swallowed	Immediately call a POISON CENTER or doctor/physician.[3] Rinse mouth.[6][8]
If in Eyes	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3] Immediately call an ophthalmologist.
If on Skin	Take off immediately all contaminated clothing. Wash with plenty of soap and water.[5][6] If skin irritation occurs, get medical advice/attention.[6]
If Inhaled	Remove person to fresh air and keep comfortable for breathing.[5][8] If breathing is difficult, give oxygen.[5] If not breathing, give artificial respiration.[5]

The decision-making process for first aid is illustrated in the diagram below.



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### First-Aid Decision-Making Flowchart

## Experimental Protocols

The Safety Data Sheets reviewed for this guide provide hazard information based on the intrinsic properties of the chemical as mandated by regulatory bodies. They do not contain detailed experimental protocols for the toxicological or physicochemical tests conducted. For specific experimental methodologies, researchers should consult primary scientific literature or specialized toxicological databases.

Disclaimer: This document is intended for informational purposes only and is based on publicly available Safety Data Sheets. It is not a substitute for a formal risk assessment. Always consult the original SDS from the supplier before handling this chemical and adhere to all institutional and regulatory safety guidelines.

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